

# Commercial Availability and Technical Guide for (R)-1-(3-Fluorophenyl)ethanol

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## Compound of Interest

Compound Name: (R)-1-(3-Fluorophenyl)ethanol

Cat. No.: B142826

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **(R)-1-(3-Fluorophenyl)ethanol**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications where this chiral alcohol is a critical building block.

## Commercial Availability and Suppliers

**(R)-1-(3-Fluorophenyl)ethanol** is readily available from a variety of chemical suppliers, ranging from laboratory scale to bulk quantities. The table below summarizes key information from several prominent suppliers. Please note that purity, enantiomeric excess (e.e.), and pricing are subject to change and should be confirmed with the respective supplier.

Supplier	Product Code	Purity	Enantiomeric Excess (e.e.)	Available Quantities
SynQuest Laboratories, Inc.	2602-3-R3	-	-	<a href="#">Inquire</a>
Sigma-Aldrich	SY3H9A7BEC05	97%	-	<a href="#">Inquire</a>
Apollo Scientific Ltd	-	-	-	<a href="#">Inquire</a>
Key Organics Ltd	-	-	-	<a href="#">Inquire</a>
Takasago International Corp	-	-	-	<a href="#">Inquire</a> <sup>[1]</sup>
BLD Pharm	402-63-1	-	-	<a href="#">Inquire</a> <sup>[2]</sup>
GlobalChemMall	-	-	-	<a href="#">Inquire</a> <sup>[3]</sup>
Chem-Index	402-63-1	-	-	<a href="#">Inquire</a> <sup>[4]</sup>

Data compiled from publicly available information on supplier websites. Purity and e.e. values may vary by batch and should be confirmed with a certificate of analysis.

## Physicochemical Properties

A summary of the key physicochemical properties of 1-(3-Fluorophenyl)ethanol is provided in the table below. This data is essential for handling, storage, and reaction setup.

Property	Value	Reference
CAS Number	126534-33-6 (for R-enantiomer)	[5]
Molecular Formula	C8H9FO	[5]
Molecular Weight	140.16 g/mol	
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	187-189 °C	[6]
Density	-	-
Refractive Index	-	-
Solubility	Soluble in organic solvents (e.g., ethanol, acetone), limited solubility in water.	[6]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	[5]

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **(R)-1-(3-Fluorophenyl)ethanol**, based on established chemical literature for similar chiral alcohols.

### Asymmetric Synthesis via Enzymatic Reduction

The enantioselective synthesis of **(R)-1-(3-Fluorophenyl)ethanol** can be effectively achieved through the asymmetric reduction of the corresponding ketone, 3'-fluoroacetophenone, using a biocatalyst. This method is often preferred due to its high stereoselectivity and mild reaction conditions.[7][8][9][10]

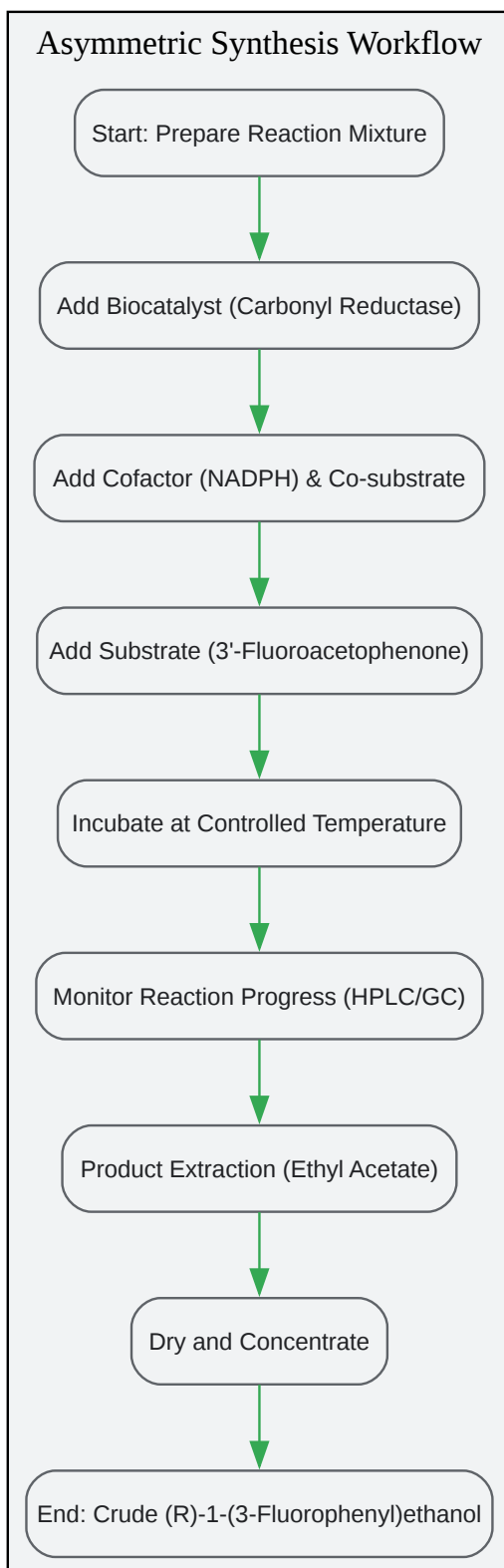
Materials:

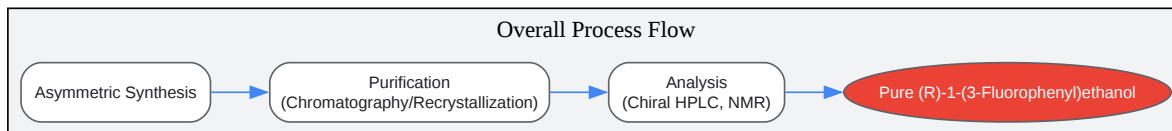
- 3'-Fluoroacetophenone

- Carbonyl reductase enzyme (or whole-cell equivalent)
- NAD(P)H cofactor
- Co-substrate for cofactor regeneration (e.g., isopropanol, glucose)
- Buffer solution (e.g., phosphate buffer, pH 7.0)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a temperature-controlled reaction vessel, prepare a buffered solution (e.g., 100 mM phosphate buffer, pH 7.0).
- Add the carbonyl reductase enzyme or whole-cell biocatalyst to the buffer.
- Introduce the cofactor (NAD(P)H) and the co-substrate for regeneration.
- Dissolve 3'-fluoroacetophenone in a minimal amount of a water-miscible co-solvent (if necessary) and add it to the reaction mixture.
- Maintain the reaction at a constant temperature (typically 25-37 °C) with gentle agitation.
- Monitor the progress of the reaction by analytical techniques such as chiral HPLC or GC to determine the conversion and enantiomeric excess.
- Upon completion, extract the product from the aqueous phase using an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **(R)-1-(3-Fluorophenyl)ethanol**.





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